

# Isolappaol A: A Technical Guide to its Physical, Chemical, and Biological Properties

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## Compound of Interest

Compound Name: *Isolappaol A*

Cat. No.: *B12387062*

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Isolappaol A**, a lignan isolated from the fruit of *Arctium lappa* (burdock), has garnered interest in the scientific community for its potential biological activities. This technical guide provides a comprehensive overview of the known physical, chemical, and biological properties of **Isolappaol A**, with a focus on data relevant to researchers, scientists, and professionals in drug development.

## Physicochemical Properties

**Isolappaol A** is a complex molecule with the molecular formula  $C_{30}H_{32}O_9$  and a molecular weight of 536.57 g/mol <sup>[1]</sup> Its chemical structure reveals a dibenzylbutyrolactone lignan skeleton. While experimental data on some physical properties are limited, computational predictions provide valuable insights.

Table 1: Physical and Chemical Properties of **Isolappaol A**

Property	Value	Source
Molecular Formula	C30H32O9	[1]
Molecular Weight	536.57 g/mol	[1]
CAS Number	131400-96-9	
Melting Point	Not available	
Boiling Point	Not available	
Water Solubility	Predicted to be low	
logP (octanol-water partition coefficient)	Predicted to be in the range of 2-3	
pKa (acid dissociation constant)	Not available	

Note: The solubility, logP, and pKa values are based on computational models and may not reflect experimentally determined values. Further experimental validation is required.

## Spectroscopic Data

Detailed experimental spectroscopic data for **Isolappaol A** is not readily available in the public domain. The following represents the type of data that would be crucial for the structural confirmation and quality control of this compound.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

- <sup>1</sup>H NMR: Expected signals would include aromatic protons, methoxy protons, and protons of the butyrolactone and dihydrobenzofuran rings. Chemical shifts ( $\delta$ ) and coupling constants (J) would be critical for complete structural assignment.
- <sup>13</sup>C NMR: The spectrum would show resonances for all 30 carbon atoms, including those of the aromatic rings, carbonyl group, methoxy groups, and the aliphatic core.

### Infrared (IR) Spectroscopy

The IR spectrum of **Isolappaol A** would be expected to show characteristic absorption bands for its functional groups:

- O-H stretching: A broad band around  $3400\text{ cm}^{-1}$  due to the hydroxyl groups.
- C-H stretching: Bands in the region of  $3000\text{-}2850\text{ cm}^{-1}$  for aromatic and aliphatic C-H bonds.
- C=O stretching: A strong absorption around  $1770\text{ cm}^{-1}$  corresponding to the lactone carbonyl group.
- C=C stretching: Aromatic ring vibrations in the  $1600\text{-}1450\text{ cm}^{-1}$  region.
- C-O stretching: Bands in the  $1250\text{-}1000\text{ cm}^{-1}$  region for the ether and alcohol functionalities.

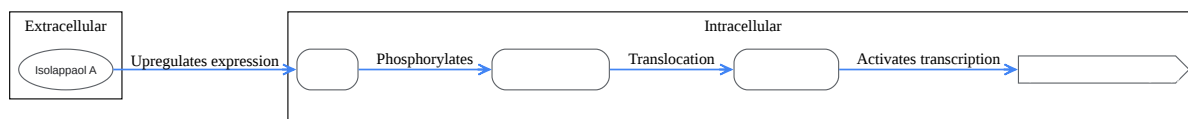
## Mass Spectrometry (MS)

- High-Resolution Mass Spectrometry (HRMS): Would provide the exact mass of the molecule, confirming its elemental composition ( $\text{C}_{30}\text{H}_{32}\text{O}_9$ ).
- Tandem Mass Spectrometry (MS/MS): Fragmentation analysis would reveal characteristic losses of functional groups and cleavages of the lignan skeleton, aiding in structural elucidation.

## Biological Activity and Signaling Pathway

**Isolappaol A** has been shown to exhibit anti-aging properties in the model organism *Caenorhabditis elegans*.<sup>[1]</sup> The primary reported mechanism of action is the upregulation of jnk-1 expression, which is a key component of the c-Jun N-terminal kinase (JNK) signaling pathway.<sup>[1]</sup> This pathway plays a crucial role in stress resistance and longevity.

The proposed signaling cascade initiated by **Isolappaol A** involves the activation of JNK-1, which in turn phosphorylates and activates the transcription factor DAF-16 (a forkhead box O, or FOXO, homolog). Activated DAF-16 then translocates to the nucleus and promotes the expression of genes involved in stress resistance and longevity.



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Caption: **Isolappaol A** signaling pathway in *C. elegans*.

## Experimental Protocols

### Determination of Physicochemical Properties (General Protocol)

- Melting Point: Determined using a calibrated melting point apparatus. A small amount of purified **Isolappaol A** is packed into a capillary tube and heated at a controlled rate. The temperature range over which the substance melts is recorded.
- Solubility: Assessed by adding a known amount of **Isolappaol A** to a specific volume of various solvents (e.g., water, ethanol, DMSO) at a controlled temperature. The solution is stirred and visually inspected for dissolution. Quantitative solubility can be determined by techniques like HPLC.
- Spectroscopic Analysis:
  - NMR: Spectra are typically recorded on a high-field NMR spectrometer (e.g., 400 MHz or higher). The sample is dissolved in a deuterated solvent (e.g., CDCl<sub>3</sub>, DMSO-d<sub>6</sub>), and standard 1D (<sup>1</sup>H, <sup>13</sup>C) and 2D (COSY, HSQC, HMBC) experiments are performed.
  - IR: The spectrum is obtained using an FTIR spectrometer. The sample can be analyzed as a KBr pellet, a thin film, or in solution.
  - MS: Mass spectra are acquired using a mass spectrometer, often coupled to a liquid chromatograph (LC-MS). Electrospray ionization (ESI) is a common technique for lignans.

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graph TD; A([Purified Isolappaol A]) --> B[ ]; A --> C[ ]; A --> D[ ]; B --> E[ ]; C --> E[ ]; D --> E[ ]; E --> F([Synchronized C. elegans L1 Larvae]); F --> G[ ]; G --> H[ ]; H --> I[ ]; I --> J[ ]
```

The flowchart illustrates the experimental workflow for studying the role of Isolappaol A in *C. elegans*. It begins with 'Purified Isolappaol A' (oval), which is then applied to three separate experimental groups (rounded rectangles). These groups are then subjected to a common treatment (arrowhead), followed by 'Synchronized C. elegans L1 Larvae' (oval). The larvae are then subjected to a series of four treatments (rounded rectangles) before reaching the final outcome (arrowhead).

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## References

- 1. medchemexpress.com [medchemexpress.com]
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